

Danuserib long term stable disease validation

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Compound Focus: Danuserib

CAS No.: 827318-97-8

Cat. No.: S547875

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Danuserib Profile at a Glance

The table below summarizes the key characteristics of **Danuserib** based on the search results.

Feature	Description
Drug Name	Danuserib (formerly PHA-739358) [1] [2]
Classification	Small molecule, pan-Aurora kinase inhibitor (A, B, and C) [1] [2] [3]
Additional Activity	Third-generation Bcr-Abl tyrosine kinase inhibitor (active against some imatinib-resistant mutants) [1] [3]
Primary Mechanism	Induces cell cycle arrest (G2/M phase), apoptosis, and autophagy; inhibits epithelial to mesenchymal transition (EMT) [1]
Reported Study Types	<i>In vitro</i> studies, <i>in vivo</i> evaluations, and early-phase (I/II) clinical trials for advanced solid tumors and leukemias [1] [2] [3]
Reported Cancers Studied	Gastric cancer, leukemias, Epstein-Barr virus-associated lymphomas [1] [2] [3]

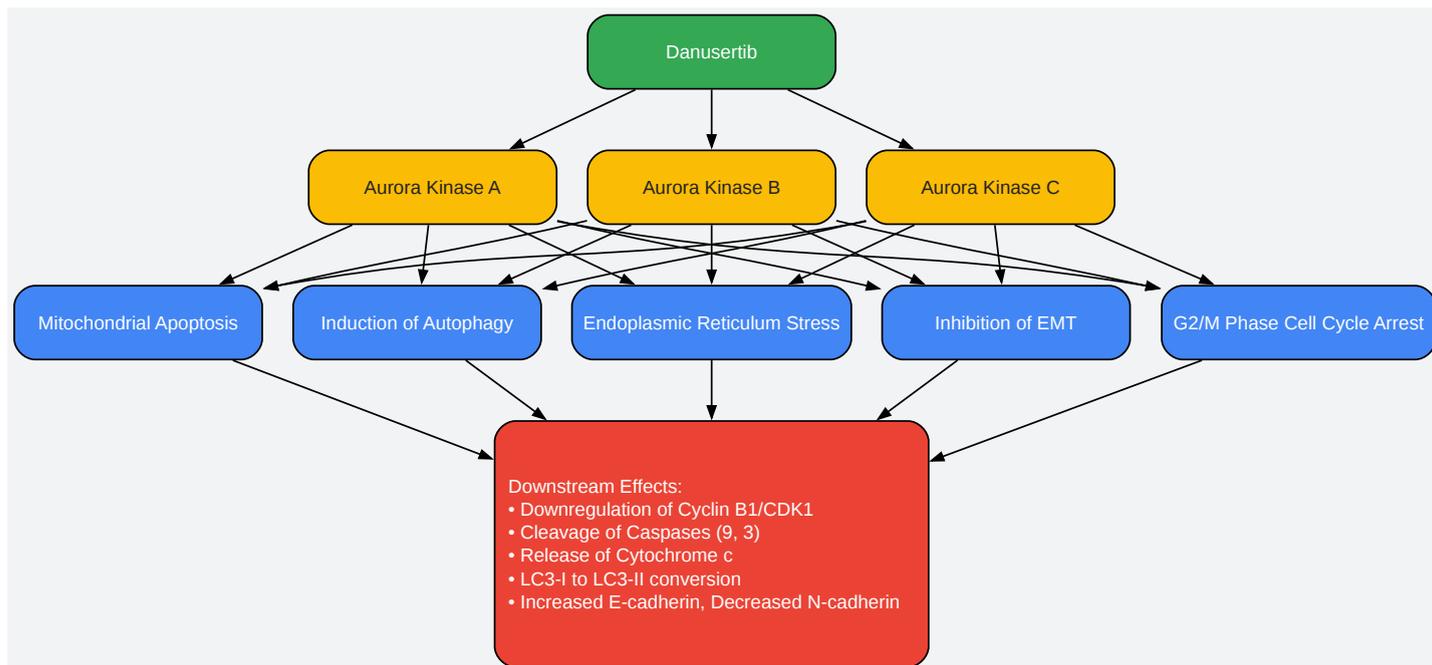
Key Experimental Findings and Methodologies

While long-term data is absent, several studies detail **Danusertib**'s potent anti-cancer effects in laboratory models. The following table outlines the core experimental findings and the methods used to obtain them.

Experimental Model	Key Findings	Experimental Protocols Cited
Human Gastric Cancer Cells (AGS, NCI-N78) [1]	- Potent growth-inhibitory, apoptosis-inducing, and autophagy-inducing effects.	
	<ul style="list-style-type: none">• Arrested cells in G2/M phase.• Inhibited PI3K/Akt/mTOR and p38 MAPK pathways; activated AMPK. - Cell viability: MTT assay.• Apoptosis: Annexin V/PI staining by flow cytometry.• Cell cycle analysis: Propidium iodide staining and flow cytometry.• Protein expression: Western blotting. EBV-Transformed B-Cells & Lymphoma Cells [3] - Suppressed cell proliferation in a dose-dependent manner.• Induced apoptosis and cell cycle arrest via mitochondrial membrane potential disruption.• Activated caspase cascade and endoplasmic reticulum (ER) stress signaling. - Proliferation: AlamarBlue assay.• Apoptosis: Annexin V/7-AAD staining and DiOC6 staining for mitochondrial membrane potential.• Signaling pathways: Western blotting for caspases and ER stress proteins; intracellular Ca²⁺ measurement. 	

Conceptual Signaling Pathway

The diagram below synthesizes the mechanisms of action of **Danusertib** as described in the search results, particularly its role in inducing apoptosis and cell cycle arrest in cancer cells [1] [3].



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